

6-Chloro-5-iodopyrazin-2(1H)-one CAS number and molecular weight

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Compound of Interest

Compound Name: 6-Chloro-5-iodopyrazin-2(1H)-one

Cat. No.: B15533744

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Technical Whitepaper: 6-Chloro-5-iodopyrazin-2(1H)-one

Core Scaffold for Flavivirus Protease Inhibitors and Pyrazine Functionalization

Executive Summary

6-Chloro-5-iodopyrazin-2(1H)-one (often referred to by its tautomer 6-chloro-5-iodopyrazin-2-ol) is a highly specialized pyrazine intermediate. It is distinguished by its unique tri-functional nature: an electrophilic iodine handle at C-5, a leaving group (chlorine) at C-6, and a hydrogen-bond donor/acceptor motif at C-2.

This compound has emerged as a pivotal building block in the synthesis of allosteric inhibitors for Flavivirus NS2B-NS3 proteases, specifically targeting Zika (ZIKV) and Dengue (DENV) viruses. Its structural versatility allows for orthogonal functionalization—using Suzuki-Miyaura coupling at the C-5 position and Nucleophilic Aromatic Substitution (SNAr) at the C-6 position—enabling the rapid generation of structure-activity relationship (SAR) libraries.

Chemical Identity & Properties

The compound exists in a tautomeric equilibrium between the pyrazin-2(1H)-one (keto) and pyrazin-2-ol (enol) forms. In solution, the keto form typically predominates, but the enol form is often cited in synthetic schemes involving O-alkylation or Mitsunobu reactions.

Property	Data
Systematic Name	6-Chloro-5-iodo-1,2-dihydropyrazin-2-one
Tautomer Name	6-Chloro-5-iodopyrazin-2-ol
Molecular Formula	C ₄ H ₂ ClIN ₂ O
Molecular Weight	256.43 g/mol
Precursor CAS	925678-00-8 (for the 2-amino analog)
Physical State	Pale yellow solid (isolated crude)
Solubility	Soluble in DMSO, DMF; sparingly soluble in CH ₂ Cl ₂
SMILES	OC1=NC(I)=C(Cl)N=C1 (enol) / O=C1NC(Cl)=C(I)N=C1 (keto)



Note on CAS: A specific commercial CAS number for the hydroxy/keto variant is not widely indexed in public chemical registries. It is routinely synthesized in situ or isolated as a crude intermediate from the commercially available amine precursor (CAS 925678-00-8).

Synthetic Pathway & Methodology

The synthesis of **6-Chloro-5-iodopyrazin-2(1H)-one** is a robust, two-step protocol starting from 2-amino-6-chloropyrazine. This route ensures regioselective iodination followed by diazotization.

Step 1: Regioselective Iodination

The electron-rich amino group directs the electrophilic iodine to the C-5 position.

- Reagents: N-Iodosuccinimide (NIS), DMF or Acetonitrile.
- Conditions: Room temperature, 12–16 hours.

Step 2: Diazotization-Hydrolysis (Sandmeyer-type)

Conversion of the amine to the hydroxyl group via a diazonium intermediate.

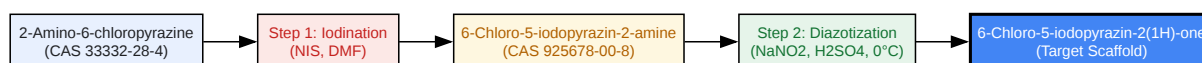
- Reagents: Sodium Nitrite (NaNO_2), Sulfuric Acid (H_2SO_4).[\[1\]](#)[\[2\]](#)
- Conditions: 0°C to Room Temperature.

Detailed Protocol

- Iodination:
 - Dissolve 2-amino-6-chloropyrazine (1.0 eq) in DMF.
 - Add N-iodosuccinimide (NIS) (1.1 eq) portion-wise at 0°C .
 - Stir at room temperature for 16 hours.
 - Workup: Dilute with water, extract with EtOAc, wash with brine, and dry over Na_2SO_4 .
 - Yield: ~85% of 6-chloro-5-iodopyrazin-2-amine (CAS 925678-00-8).[\[3\]](#)
- Hydrolysis to Pyrazinone:
 - Suspend the amine intermediate (1.0 eq) in concentrated H_2SO_4 at 0°C .
 - Slowly add NaNO_2 (1.1 eq) in small portions (exothermic).
 - Stir at 0°C for 1 hour, then allow to warm to room temperature.
 - Pour the mixture onto crushed ice.

- Isolation: Collect the resulting pale yellow precipitate by filtration.[1] Wash extensively with cold water to remove acid.
- Purification: Dry under vacuum.[4][1] The crude product is typically sufficiently pure (>90%) for subsequent steps.

Visual Synthesis Workflow



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Figure 1: Step-wise synthesis of **6-Chloro-5-iodopyrazin-2(1H)-one** from commercial precursors.

Reactivity Profile & Applications

The utility of **6-Chloro-5-iodopyrazin-2(1H)-one** lies in its ability to undergo orthogonal functionalization. The distinct reactivity of the C-5 iodine and C-6 chlorine atoms allows chemists to sequentially modify the ring.

Mechanistic Reactivity

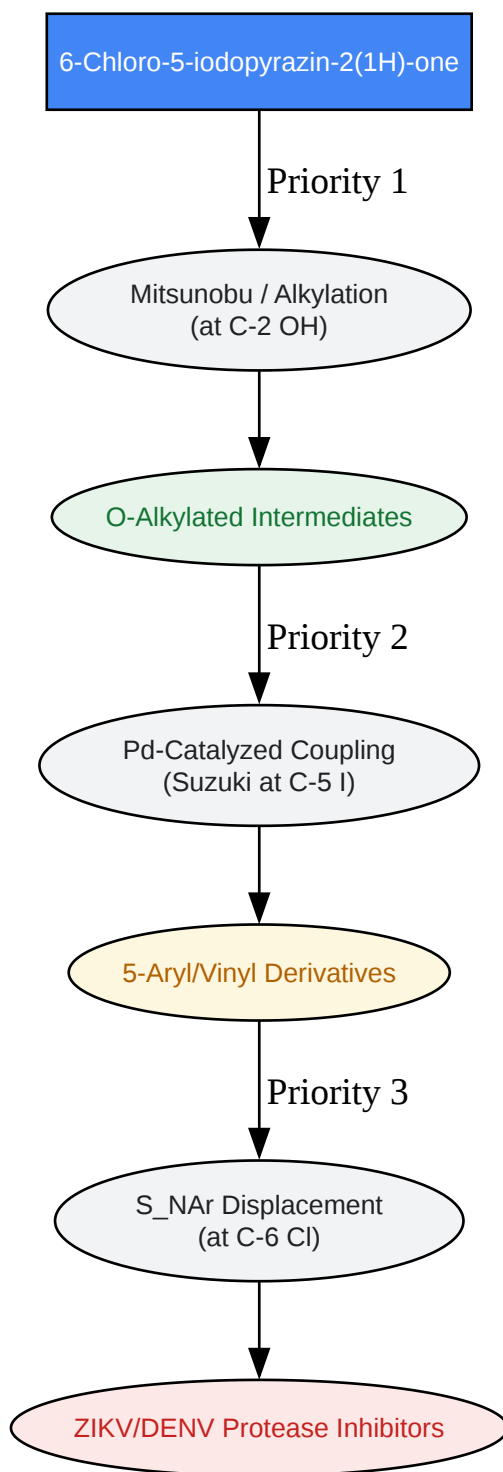
- C-5 Iodine (Suzuki/Sonogashira Coupling): The C-I bond is weaker and more reactive toward Palladium-catalyzed cross-coupling than the C-Cl bond. This allows for the introduction of aryl, vinyl, or alkynyl groups at C-5 without affecting the C-6 chlorine.
- C-2 Hydroxyl (Mitsunobu/Alkylation): The hydroxyl group can be alkylated (using alkyl halides) or subjected to Mitsunobu conditions (PPh₃/DIAD) to introduce solubilizing groups or linkers.
- C-6 Chlorine (S_NAr): Once the C-5 position is functionalized, the C-6 chlorine remains susceptible to nucleophilic aromatic substitution by amines or alkoxides, particularly if the ring remains electron-deficient.

Case Study: Flavivirus Protease Inhibitors

Research published in the Journal of Medicinal Chemistry and PMC highlights this scaffold in the design of inhibitors for the Zika Virus (ZIKV) NS2B-NS3 protease.

- Workflow: The C-2 hydroxyl is first protected or alkylated (e.g., with a piperidine moiety). Subsequently, the C-5 iodine is coupled with a boronic acid to introduce a hydrophobic tail, and the C-6 chlorine is substituted to fine-tune potency.

Functionalization Logic Diagram



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Figure 2: Orthogonal functionalization strategy for library generation.

Safety & Handling

- Hazard Classification: As a halogenated heterocycle, treat as Warning.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use standard Schlenk techniques or a fume hood. Avoid inhalation of dust.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C. The iodide is light-sensitive; protect from light to prevent degradation.

References

- Synthesis and Antiviral Activity of Allosteric Inhibitors of Flavivirus NS2B-NS3 Protease. Source: National Institutes of Health (NIH) / PubMed Central (PMC). Description: Details the synthesis of 6-chloro-5-iodopyrazin-2-ol and its use in creating Zika virus inhibitors. URL: [\[Link\]](#)
- Structure-Activity Relationship of 1,4-Pyrazine-Containing Inhibitors. Source: PubMed Central (PMC). Description: Describes the iodination of 6-chloro-2-aminopyrazine and subsequent diazotization to the hydroxy derivative. URL: [\[Link\]](#)

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Sources

- [1. Structure-Activity Relationship and Antitumor Activity of 1,4-Pyrazine-Containing Inhibitors of Histone Acetyltransferases P300/CBP - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Synthesis, Structure-Activity Relationships and Antiviral Activity of Allosteric Inhibitors of Flavivirus NS2B-NS3 Protease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [3. 6-Chloro-5-iodopyrazin-2-amine | China | Manufacturer | Shanghai Rlavia Technology Co Ltd \[m.chemicalbook.com\]](#)
- [4. jchps.com \[jchps.com\]](#)
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